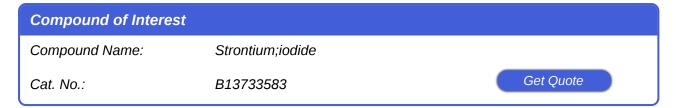


A Technical Guide to the Physicochemical Properties of Strontium Iodide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular weight and density of strontium iodide (SrI₂). Strontium iodide is an inorganic compound with significant applications in various scientific fields, including as a scintillation detector and in medicine. This document outlines the key physical properties of its anhydrous and hydrated forms, details the experimental methodologies for their determination, and presents a logical workflow for compound characterization.

Core Physicochemical Data

The fundamental properties of strontium iodide, specifically its molecular weight and density, are crucial for its application in research and development. These values differ between its anhydrous (SrI₂) and hexahydrated (SrI₂·6H₂O) forms.

Data Summary

The quantitative data for the molecular weight and density of both forms of strontium iodide are summarized in the table below for clear comparison.



Property	Strontium lodide (Anhydrous)	Strontium lodide (Hexahydrate)
Molecular Formula	Srl ₂	Srl ₂ -6H ₂ O
Molecular Weight	341.43 g/mol [1][2][3][4][5][6]	449.52 g/mol [7][8]
Density	4.55 g/cm ³ [2][9][10][11][12]	4.40 g/cm ³ [2]

Experimental Protocols

The determination of the molecular weight and density of inorganic compounds like strontium iodide relies on precise and well-established experimental techniques.

Determination of Molecular Weight

The molecular weight of a stable inorganic salt such as strontium iodide is typically calculated based on its chemical formula and the atomic weights of its constituent elements. For experimental verification, several methods can be employed:

- Mass Spectrometry: This technique is a powerful tool for determining the molecular weight of small molecules.[12] The compound is ionized, and the mass-to-charge ratio of the resulting ions is measured, allowing for the precise determination of the molecular mass.
- Titration: For salts, an indirect method involves ion-exchange chromatography followed by titration.[9] A known quantity of the salt is passed through an ion-exchange resin to convert it into a corresponding acid or base, which is then titrated with a standardized solution. The number of moles of the titrant used allows for the calculation of the moles of the original salt, and subsequently, its molecular weight.[9]

Determination of Density

The density of solid compounds can be accurately measured using a technique called pycnometry.

Gas Pycnometry: This method is particularly useful for determining the skeletal density of
powders and other solid materials.[1][2] It utilizes an inert gas, typically helium, to measure
the volume of the solid by gas displacement, based on the principles of Boyle's Law.[2][10]







The sample is placed in a chamber of known volume, which is then pressurized with the gas. The gas is then expanded into a second chamber of known volume, and the resulting pressure change is used to calculate the volume of the sample, excluding any open pores.

[10] The density is then calculated by dividing the mass of the sample by the measured volume.

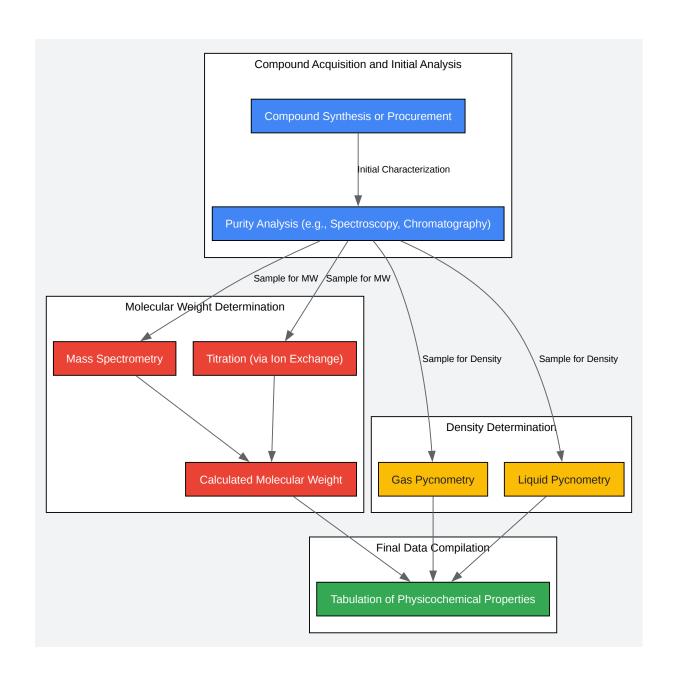
[10]

Liquid Pycnometry: A pycnometer, or specific gravity bottle, is a flask with a precise volume.
 [8] To determine the density of a solid, the pycnometer is weighed empty, then with the solid sample, and finally filled with a liquid of known density in which the solid is insoluble.
 [8] By measuring the mass of the displaced liquid, the volume of the solid can be determined, and thus its density can be calculated.

Logical Workflow for Compound Characterization

The process of identifying a chemical compound and determining its fundamental physical properties follows a logical progression. The following diagram illustrates this workflow, from initial synthesis or acquisition to the final determination of molecular weight and density.





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Caption: Workflow for the determination of molecular weight and density.



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